

Technical Guide: 4-Butylphenol-d5 for Analytical Applications

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Compound of Interest

Compound Name: 4-Butylphenol-d5

Cat. No.: B15622591

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Butylphenol-d5**, a deuterated analog of 4-butylphenol. It is intended to be a valuable resource for researchers and scientists utilizing this compound in their analytical workflows, particularly in mass spectrometry-based quantification.

Core Compound Information

4-Butylphenol-d5 is a stable, isotopically labeled form of 4-butylphenol, where five hydrogen atoms have been replaced with deuterium. This substitution results in a compound that is chemically almost identical to its non-labeled counterpart but has a higher molecular weight. This property makes it an excellent internal standard for quantitative analysis, as it co-elutes with the analyte of interest during chromatographic separation but can be distinguished by a mass spectrometer.

CAS Number: 1219795-04-6

Molecular Formula: C₁₀H₉D₅O

Physicochemical Properties

Quantitative data for **4-Butylphenol-d5** and its non-deuterated analog are summarized below. It is important to note that some physical properties of the deuterated compound may not be extensively reported and are often estimated to be similar to the non-deuterated form.

Property	4-Butylphenol-d5	4-Butylphenol (for comparison)	Source(s)
Molecular Weight	155.25 g/mol	150.22 g/mol	[1]
Density	~1.0 g/cm ³	0.908 g/cm ³ (at 20°C)	[2]
Boiling Point	~246.2 °C at 760 mmHg	239.8 °C at 760 mmHg	[2]
Melting Point	Not available	99.5 °C	[2]
Appearance	Liquid	White solid/crystals	[2][3]
Water Solubility	Not available	0.6 g/L (at 20°C)	[2]

Experimental Protocols

The primary application of **4-Butylphenol-d5** is as an internal standard in isotope dilution mass spectrometry for the accurate quantification of 4-butylphenol in various matrices. Below is a representative experimental protocol for the analysis of 4-butylphenol in a water sample using LC-MS/MS.

Materials and Reagents

- 4-Butylphenol (analytical standard)
- **4-Butylphenol-d5** (internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)

- Ultrapure water
- Solid Phase Extraction (SPE) cartridges (e.g., C18)
- Water sample for analysis

Sample Preparation and Extraction

- Spiking: To a 100 mL water sample, add a known amount of **4-Butylphenol-d5** solution in methanol to achieve a final concentration of 50 ng/mL.
- SPE Cartridge Conditioning: Condition a C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of ultrapure water.
- Sample Loading: Load the spiked water sample onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- Washing: Wash the cartridge with 5 mL of 5% methanol in water to remove interfering substances.
- Elution: Elute the analyte and internal standard with 5 mL of acetonitrile.
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 1 mL of the initial mobile phase.

LC-MS/MS Analysis

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) system.
- Column: C18 analytical column (e.g., 2.1 x 100 mm, 2.6 µm).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient Elution: A suitable gradient to separate 4-butylphenol from matrix components.
- Flow Rate: 0.3 mL/min.

- Injection Volume: 5 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source operating in negative ion mode.
- MRM Transitions:
 - 4-Butylphenol: Precursor ion (m/z) -> Product ion (m/z)
 - **4-Butylphenol-d5**: Precursor ion (m/z) -> Product ion (m/z) (Specific MRM transitions need to be optimized for the instrument in use.)

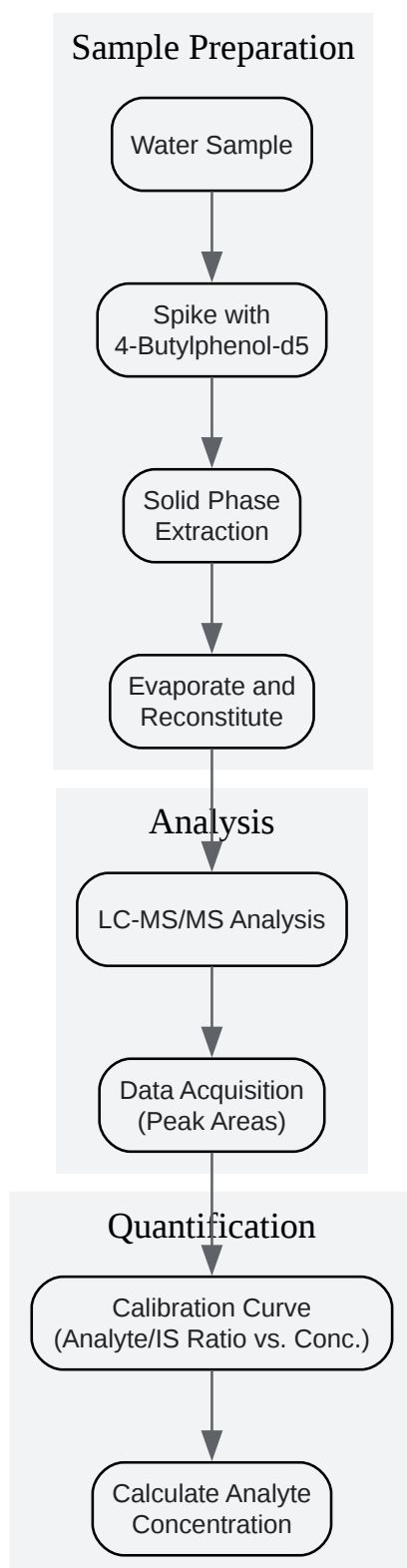
Quantification

A calibration curve is constructed by plotting the ratio of the peak area of 4-butylphenol to the peak area of **4-Butylphenol-d5** against the concentration of the 4-butylphenol standards. The concentration of 4-butylphenol in the sample is then determined from this calibration curve.

Visualizations

Experimental Workflow for Quantification

The following diagram illustrates the general workflow for the quantification of 4-butylphenol using **4-Butylphenol-d5** as an internal standard.

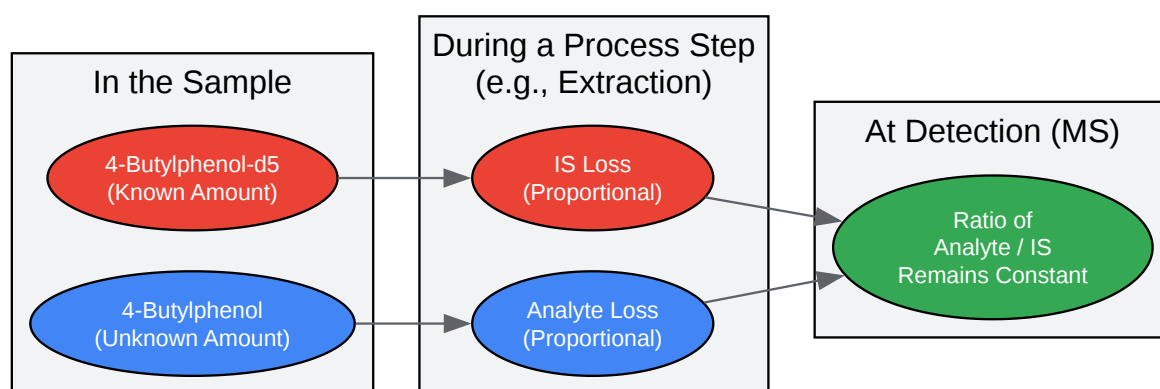


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Caption: Workflow for 4-butylphenol analysis using a deuterated internal standard.

Logical Relationship in Isotope Dilution

This diagram shows the logical principle behind using a deuterated internal standard for accurate quantification.



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Caption: Principle of constant analyte-to-internal standard ratio.

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